

Technical Support Center: Analysis of 17:0-20:3 PS-d5

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Compound of Interest

Compound Name: 17:0-20:3 PS-d5

Cat. No.: B15561038

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This technical support center provides troubleshooting guidance for researchers, scientists, and drug development professionals working with the internal standard 17:0-20:3 Phosphatidylserine-d5 (1-heptadecanoyl-2-eicosatrienoyl-sn-glycero(d5)-3-phospho-L-serine). The following sections address common issues related to interfering contaminants encountered during mass spectrometry-based lipidomics experiments.

Frequently Asked Questions (FAQs)

Q1: What is the expected mass-to-charge ratio (m/z) for **17:0-20:3 PS-d5**?

A1: **17:0-20:3 PS-d5** is an acidic phospholipid and is typically analyzed in negative ion mode electrospray ionization (ESI) mass spectrometry. The expected monoisotopic mass for the deprotonated molecule $[M-H]^-$ is approximately 803.56 m/z . The exact mass of the sodium salt form is 826.55.[1] In positive ion mode, you might observe adducts such as $[M+H]^+$ at approximately 805.57 m/z or $[M+Na]^+$ at approximately 827.55 m/z . [2][3] However, negative mode is preferred for phosphatidylserine analysis.[4]

Q2: I am seeing a high background signal or unexpected peaks in my chromatogram. What are the likely sources of contamination?

A2: High background and extraneous peaks are common issues in mass spectrometry and often stem from environmental and process-related contaminants. The most common sources include:

- **Plasticizers (Phthalates):** These can leach from plastic labware such as microcentrifuge tubes, pipette tips, and solvent bottle caps.[\[5\]](#)[\[6\]](#)[\[7\]](#) Diisooctyl phthalate is a common example.[\[8\]](#)
- **Polysiloxanes:** These are ubiquitous in the lab environment, originating from silicone-based lubricants in vacuum pumps, septa, and personal care products like hand creams and deodorants.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) They often appear as a series of peaks separated by 74 Da (the mass of a dimethylsiloxane unit).
- **Polyethylene Glycol (PEG):** PEG is found in many detergents and can be a persistent contaminant from glassware that has not been properly rinsed.[\[11\]](#) It appears as a series of peaks separated by 44 Da.
- **Solvents and Reagents:** Impurities can be present in solvents like methanol, acetonitrile, and water. Always use high-purity, LC-MS grade solvents.[\[11\]](#)
- **Laboratory Air:** Airborne particles and volatile organic compounds from sources like air conditioning filters can contaminate samples, solvents, and instrument components.[\[8\]](#)[\[11\]](#)

Q3: An unexpected peak is appearing close to the m/z of my **17:0-20:3 PS-d5** standard. How can I identify it?

A3: Identifying an interfering peak requires a systematic approach. First, check if the m/z of the unknown peak corresponds to a common contaminant or an adduct of your target molecule. The table below lists common contaminants and their characteristic m/z values. If the mass does not match a common contaminant, consider the possibility of an unexpected adduct of **17:0-20:3 PS-d5** (e.g., $[M+Cl]^-$, $[M+CH_3COO]^-$) or an in-source fragment.[\[13\]](#) Tandem mass spectrometry (MS/MS) can be used to fragment the interfering ion and help elucidate its structure.

Troubleshooting Guides

Issue 1: High Background Noise and Ghost Peaks

This issue is often caused by polysiloxane or phthalate contamination.

Troubleshooting Steps:

- Isolate the Source: Systematically check components of your LC-MS system.
 - Direct Infusion: Infuse your mobile phase directly into the mass spectrometer, bypassing the LC column and autosampler. If contamination is present, the source is likely the solvent, tubing, or the MS source itself.
 - LC System: If direct infusion is clean, run a blank gradient (without injection) through the LC system. If peaks appear, the contamination originates from the mobile phase, solvent lines, or the LC column.
 - Autosampler: If the blank gradient is clean, inject a blank solvent (e.g., isopropanol). The appearance of contaminant peaks points to the autosampler, syringe, vial, or cap.[\[11\]](#)
- Clean the System:
 - Flush the entire LC system with a series of high-purity solvents, such as isopropanol, methanol, and acetonitrile.
 - Clean the mass spectrometer's ion source according to the manufacturer's protocol. Phthalates can sometimes accumulate in the heated ESI source.[\[8\]](#)
 - Replace solvent filters and any contaminated tubing.
- Prevent Recurrence:
 - Use glass containers for solvents instead of plastic.[\[11\]](#)
 - Cover solvent reservoirs with foil instead of plastic film.[\[11\]](#)
 - Ensure all glassware is thoroughly rinsed with high-purity solvent and not washed with detergents.[\[11\]](#)
 - Use phthalate-free and siloxane-free lab consumables where possible.

Issue 2: Poor Peak Shape for 17:0-20:3 PS-d5

Acidic phospholipids like phosphatidylserine can exhibit poor peak shape (e.g., broad or tailing peaks) on reverse-phase columns.^{[4][14]}

Troubleshooting Steps:

- **Mobile Phase Modification:** The interaction of the phosphate group with the stationary phase or metal components can cause peak tailing.
 - Add a small amount of a weak acid (e.g., 0.1% formic acid or acetic acid) to the mobile phase to suppress the ionization of the phosphate group.
 - Alternatively, using a slightly basic mobile phase with an additive like ammonium hydroxide can improve peak shape by ensuring the phospholipid is fully deprotonated.
- **Column Choice:** Select a column specifically designed for lipid analysis or one with low metal content to minimize secondary interactions.
- **System Passivation:** If metal leaching from the LC system is suspected, passivating the system with an acid wash may help.^[11]

Quantitative Data Summary

The following table summarizes the m/z values for the target analyte and common interfering contaminants. This can be used as a quick reference to identify potential sources of interference.

Compound/Ion	Ion Type	Exact Mass (m/z)	Common Source(s)
17:0-20:3 PS-d5	$[M-H]^-$	~803.56	Target Analyte / Internal Standard
17:0-20:3 PS-d5	$[M+Cl]^-$	~839.53	Adduct from chlorinated solvents
17:0-20:3 PS-d5	$[M+CH_3COO]^-$	~863.58	Adduct from acetate-buffered mobile phases
Diisooctyl phthalate	$[M+H]^+$	391.28	Plasticizer from labware[8]
Polysiloxane (cyclic D5)	$[M+H]^+$	371.08	Silicone lubricants, septa, personal care products[12]
Polysiloxane (cyclic D6)	$[M+H]^+$	445.10	Silicone lubricants, septa, personal care products[12]
PEG (n=18)	$[M+NH_4]^+$	812.50	Detergents, column manufacturing[11]
Palmitic acid	$[M-H]^-$	255.23	Endogenous biological contaminant
Stearic acid	$[M-H]^-$	283.26	Endogenous biological contaminant

Note: The m/z values for contaminants are for common representative structures and adducts. Polysiloxanes and PEG will appear as series of repeating units.

Experimental Protocols

Protocol 1: Lipid Extraction from Plasma/Serum (Bligh-Dyer Method)

This protocol is a standard method for extracting total lipids from biological fluids while minimizing contamination.

Materials:

- LC-MS grade chloroform, methanol, and water
- Glass centrifuge tubes with PTFE-lined caps
- Glass Pasteur pipettes
- Nitrogen gas evaporator
- Vortex mixer and centrifuge

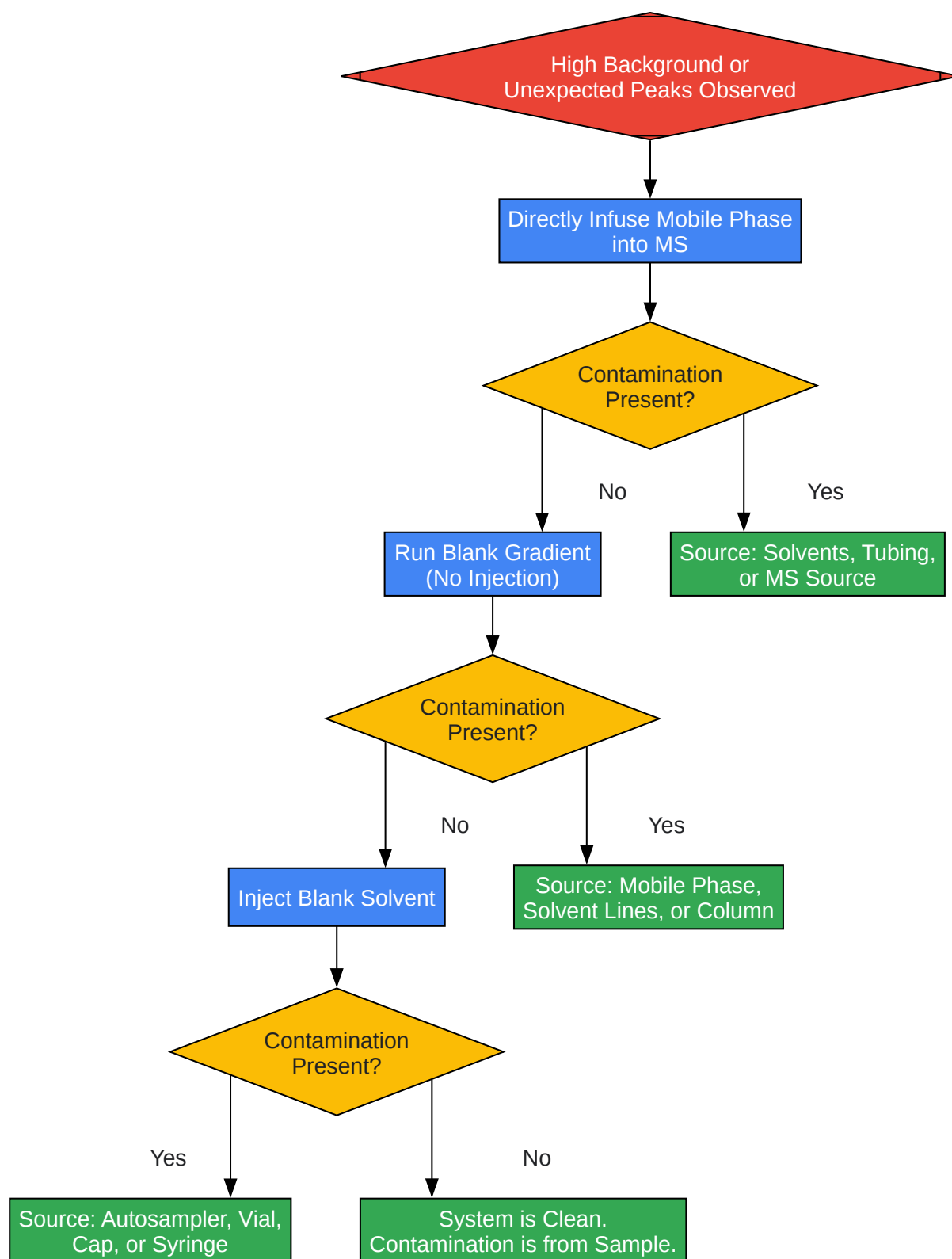
Procedure:

- To a 15 mL glass centrifuge tube, add 100 μ L of plasma/serum.
- Spike the sample with the required amount of **17:0-20:3 PS-d5** internal standard.
- Add 375 μ L of a 1:2 (v/v) chloroform:methanol mixture. Vortex vigorously for 1 minute to ensure thorough mixing and protein denaturation.
- Add 125 μ L of chloroform. Vortex for 30 seconds.
- Add 125 μ L of water to induce phase separation. Vortex for 30 seconds.
- Centrifuge at 2,000 x g for 10 minutes at 4°C. Three layers will form: an upper aqueous layer (methanol/water), a protein disk in the middle, and a lower organic layer (chloroform) containing the lipids.
- Carefully collect the lower organic layer using a glass Pasteur pipette, taking care not to disturb the protein disk, and transfer it to a new clean glass tube.
- Dry the extracted lipids under a gentle stream of nitrogen.

- Reconstitute the dried lipid extract in an appropriate solvent for LC-MS analysis (e.g., 9:1 methanol:chloroform or isopropanol).

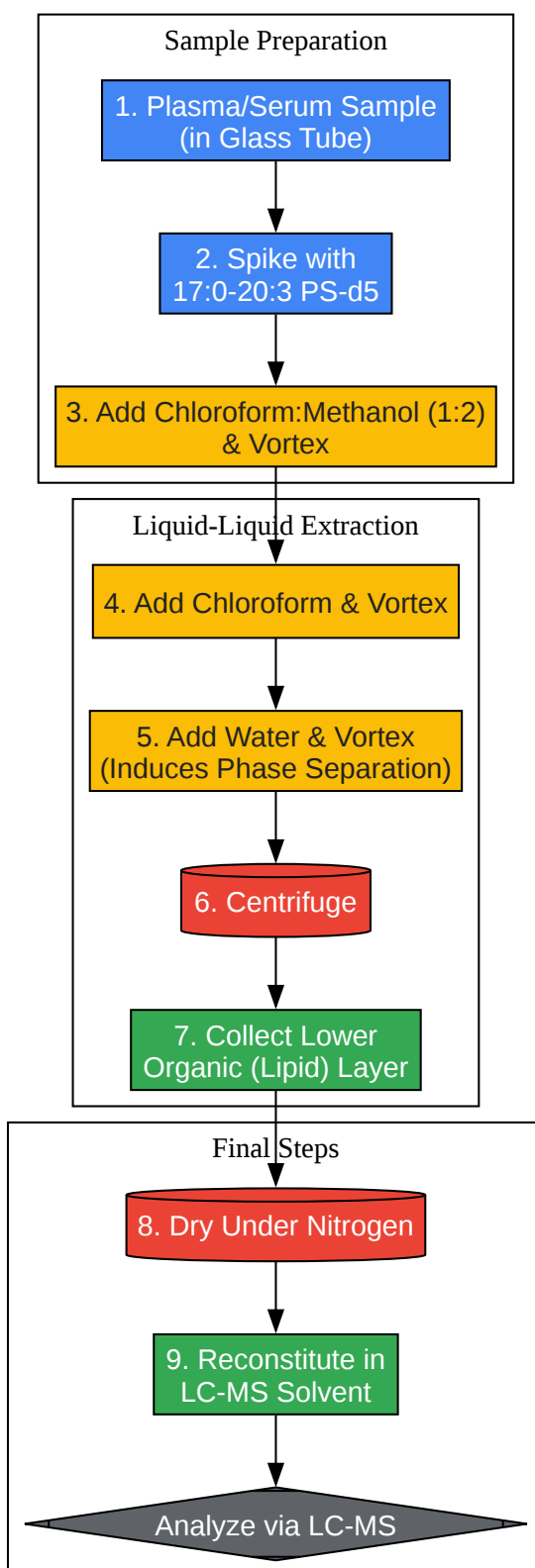
Reference: This protocol is a modification of the Bligh and Dyer method, a widely used technique in lipidomics.[\[15\]](#)[\[16\]](#)

Visualizations



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Caption: Troubleshooting workflow to isolate contamination sources.



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